

(2-Methylthiophen-3-yl)boronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Methylthiophen-3-yl)boronic acid

Cat. No.: B173879

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An In-depth Technical Guide to (2-Methylthiophen-3-yl)boronic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of (2-Methylthiophen-3-yl)boronic acid, a key reagent in the synthesis of functionalized heterocycles with potential antiviral applications.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Chemical and Physical Properties

(2-Methylthiophen-3-yl)boronic acid is a solid compound at room temperature.[1] Key quantitative data for this molecule are summarized in the table below, providing a clear reference for experimental design and chemical synthesis.

Property	Value	Reference
Molecular Formula	C5H7BO2S	[1][2]
Molecular Weight	141.98 g/mol	[1]
CAS Number	177735-10-3	[1]
Boiling Point	299.5 ± 42.0 °C	[1]
Density	1.25 ± 0.1 g/cm ³	[1]
Appearance	Solid	[1]
Purity	≥97%	[1]
Storage Temperature	Keep in dark place, Sealed in dry, Store in freezer, under -20°C	[1]

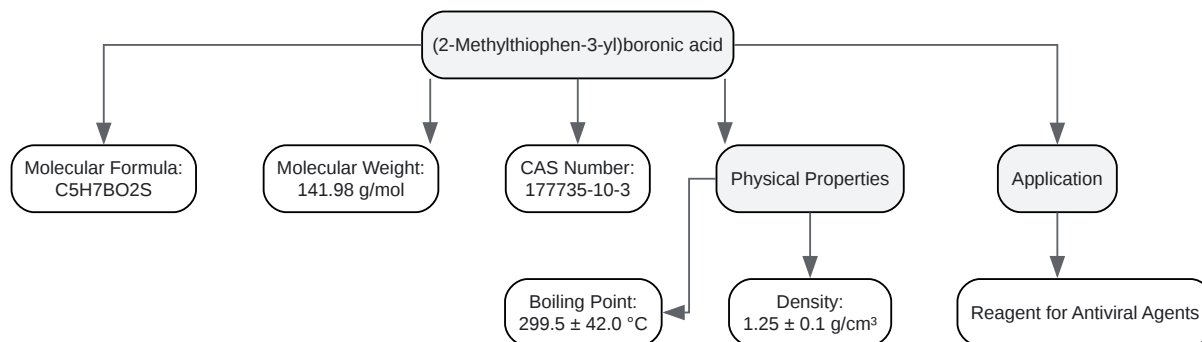
Experimental Protocols

Detailed experimental protocols for the use of **(2-Methylthiophen-3-yl)boronic acid** were not available in the provided search results. However, it is noted for its application as a reagent in the preparation of functionalized heterocycles which are investigated as antiviral agents.[1]

Researchers utilizing this compound would typically employ it in cross-coupling reactions, such as the Suzuki-Miyaura coupling, to form carbon-carbon bonds. The specific reaction conditions, including the choice of catalyst, base, and solvent, would be dictated by the specific synthetic target.

Logical Relationship of Compound Properties

The following diagram illustrates the fundamental information hierarchy for **(2-Methylthiophen-3-yl)boronic acid**, from its identification to its known application.



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Caption: Chemical Identity and Application of **(2-Methylthiophen-3-yl)boronic acid**.

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References

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- 2. PubChemLite - 2-methylthiophene-3-boronic acid (C5H7BO2S) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [(2-Methylthiophen-3-yl)boronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173879#2-methylthiophen-3-yl-boronic-acid-molecular-weight-and-formula]

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